

Application Note: Methyl 2-Cyclopropyl-2-Hydroxyacetate as a Chiral Building Block

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Compound of Interest

Compound Name: *Methyl 2-cyclopropyl-2-hydroxyacetate*

CAS No.: 98730-93-9

Cat. No.: B2699926

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Executive Summary & Strategic Value

Methyl 2-cyclopropyl-2-hydroxyacetate is a bifunctional chiral synthon combining a cyclopropyl group with an

-hydroxy ester. In modern drug discovery, this motif is critical for two reasons:

- **Metabolic Stability:** The cyclopropyl ring acts as a bioisostere for isopropyl or ethyl groups but offers superior resistance to CYP450-mediated oxidation due to the high bond dissociation energy of cyclopropyl C-H bonds (approx. 106 kcal/mol).
- **Conformational Restriction:** The ring imposes rigidity, locking the -carbon substituents into preferred vectors that can enhance binding affinity in enzyme pockets (e.g., viral proteases, GPCRs).

This guide provides a validated protocol for obtaining the enantiopure building block and converting it into the high-demand intermediate (S)-Cyclopropylglycine (CPG).

Synthesis of Enantiopure Methyl 2-Cyclopropyl-2-Hydroxyacetate

While racemic synthesis (Grignard addition to dimethyl oxalate) is possible, obtaining the enantiopure form is essential for pharmaceutical applications. We recommend Biocatalytic Asymmetric Reduction for its high enantiomeric excess (>99% ee) and mild conditions.

Protocol A: Biocatalytic Reduction (Ketoreductase - KRED)

This method utilizes an NADPH-dependent ketoreductase (KRED) to reduce the precursor methyl 2-cyclopropyl-2-oxoacetate.

Reagents:

- Substrate: Methyl 2-cyclopropyl-2-oxoacetate (CAS: 6395-79-5)[[1](#)]
- Enzyme: Commercial KRED screening kit (e.g., Codexis or equivalent broad-spectrum KRED panel)
- Cofactor: NADP⁺ (1.0 mM)
- Recycling System: Glucose Dehydrogenase (GDH) / Glucose OR Isopropyl Alcohol (IPA)
- Buffer: 100 mM Potassium Phosphate, pH 7.0

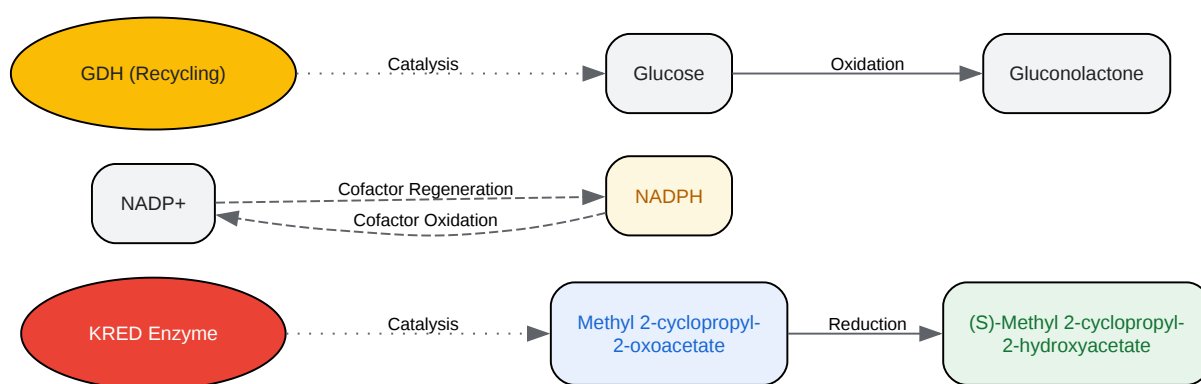
Step-by-Step Procedure:

- Screening: Dissolve substrate (50 mg) in DMSO (5% v/v final). Add to phosphate buffer containing KRED (2 mg/mL) and cofactor recycling mix. Incubate at 30°C for 24h. Analyze via Chiral GC (Column: Cyclodex-B or equivalent) to identify the enzyme yielding the desired (S)- or (R)-enantiomer.
- Preparative Scale (10g):
 - Charge a 500 mL reactor with 200 mL Potassium Phosphate buffer (100 mM, pH 7.0).

- Add Glucose (1.5 eq) and GDH (500 U).
- Add NADP⁺ (200 mg, catalytic).
- Add the selected KRED enzyme (100 mg).
- Add Methyl 2-cyclopropyl-2-oxoacetate (10.0 g) dissolved in 20 mL DMSO slowly over 1 hour to prevent inhibition.
- Stir at 30°C, maintaining pH 7.0 via auto-titration with 1M NaOH (gluconic acid byproduct lowers pH).
- Monitor: Reaction is complete when substrate is <1% by HPLC (typically 18-24h).
- Workup: Extract the reaction mixture with Ethyl Acetate (3 x 100 mL). Dry combined organics over MgSO₄, filter, and concentrate.
- Purification: Distillation (bp ~75-80°C @ 5 mmHg) or silica plug filtration.

Yield: 85-92% | ee: >99.5%

Visualization: Biocatalytic Cycle



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Caption: Enzymatic reduction cycle coupling KRED-mediated substrate reduction with GDH-driven cofactor regeneration.

Reactivity Profile & Handling

Stability[2][3][4][5][6]

- **Acid Sensitivity:** The cyclopropyl ring is generally stable to dilute acids (HCl, H₂SO₄) at room temperature. However, strong Lewis acids (e.g., BBr₃, AlCl₃) can trigger ring-opening or rearrangement to homoallylic derivatives.
- **Base Sensitivity:** The ester moiety is susceptible to saponification.[2] Use mild bases (K₂CO₃, Et₃N) for functionalization. Strong bases (LDA, NaH) may cause epimerization at the

-center if not handled at -78°C.

Key Transformations

- **Hydroxyl Activation:** The secondary alcohol is sterically hindered by the adjacent cyclopropyl group. Mesylation (MsCl/Et₃N) is preferred over Tosylation for faster kinetics.
- **Mitsunobu Reaction:** This is the primary gateway to amino acid derivatives. The reaction proceeds with inversion of configuration, allowing access to chiral amines from chiral alcohols.

Application Protocol: Synthesis of (S)-Cyclopropylglycine

A common bottleneck in drug development is accessing non-natural amino acids. The following protocol converts (R)-**methyl 2-cyclopropyl-2-hydroxyacetate** into (S)-cyclopropylglycine (inversion via azide).

Reaction Scheme: (R)-Alcohol

(S)-Azide

(S)-Amine

Step 1: Mitsunobu Azidation

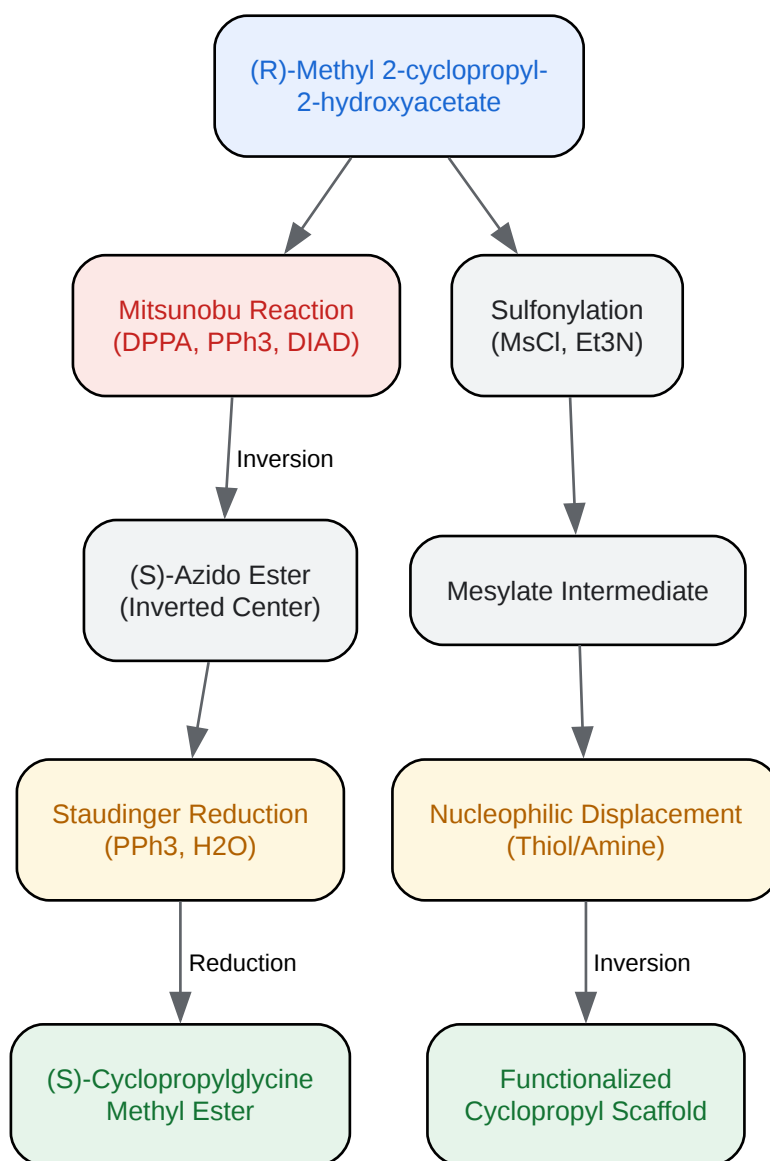
Safety Note: Azide compounds are potentially explosive. Work behind a blast shield.

- Setup: In a dry flask under N₂, dissolve (R)-**methyl 2-cyclopropyl-2-hydroxyacetate** (1.0 eq) and Triphenylphosphine (PPh₃) (1.2 eq) in anhydrous THF (10 mL/g).
- Cooling: Cool the solution to 0°C.
- Reagent Addition: Add Diphenylphosphoryl azide (DPPA) (1.2 eq) followed by dropwise addition of Diethyl azodicarboxylate (DEAD) or DIAD (1.2 eq). Maintain temp <5°C.
- Reaction: Warm to room temperature and stir for 12h.
- Workup: Quench with water. Extract with Et₂O. Wash organics with brine.
- Purification: Flash chromatography (Hexane/EtOAc). The product is (S)-methyl 2-azido-2-cyclopropylacetate.

Step 2: Staudinger Reduction to Amine

- Dissolution: Dissolve the azide intermediate in THF/H₂O (10:1).
- Reduction: Add PPh₃ (1.5 eq). Nitrogen gas will evolve (monitor via bubbler).
- Hydrolysis: Stir at RT for 4h, then heat to 50°C for 2h to ensure hydrolysis of the iminophosphorane intermediate.
- Isolation: Acidify with 1M HCl to pH 2. Wash with EtOAc (removes Ph₃PO). Basify aqueous layer to pH 10 with NaOH. Extract amine into DCM.
- Result: (S)-Methyl 2-amino-2-cyclopropylacetate. Hydrolysis of the ester (LiOH/THF/H₂O) yields the free amino acid (S)-Cyclopropylglycine.

Visualization: Divergent Synthesis Workflow



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Caption: Divergent synthetic pathways converting the hydroxy ester to amino acids or other functionalized scaffolds.

Quantitative Data Summary

Parameter	Value / Condition	Notes
Molecular Weight	130.14 g/mol	Formula: C ₆ H ₁₀ O ₃
Boiling Point	78-82°C @ 5 mmHg	Vacuum distillation recommended
Density	~1.12 g/mL	Denser than water
Enzymatic Yield	>85%	Optimized KRED protocol
Optical Purity	>99% ee	Critical for drug applications
Mitsunobu Yield	75-80%	Sensitive to steric bulk of cyclopropyl

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